

Precision Synthesis of 1-Cyclopropyl-3-iodo-1H-pyrazole: A Technical Guide

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Compound of Interest

Compound Name: 1-Cyclopropyl-3-iodo-1H-pyrazole

Cat. No.: B13973730

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Executive Summary

Target Molecule: **1-Cyclopropyl-3-iodo-1H-pyrazole** CAS: 1616069-72-7 Molecular Formula: $C_6H_7IN_2$ Significance: This scaffold is a critical pharmacophore in medicinal chemistry, particularly for kinase inhibitors (e.g., JAK, BTK) where the N1-cyclopropyl group modulates metabolic stability and the C3-iodine serves as a versatile handle for palladium-catalyzed cross-couplings (Suzuki, Sonogashira).

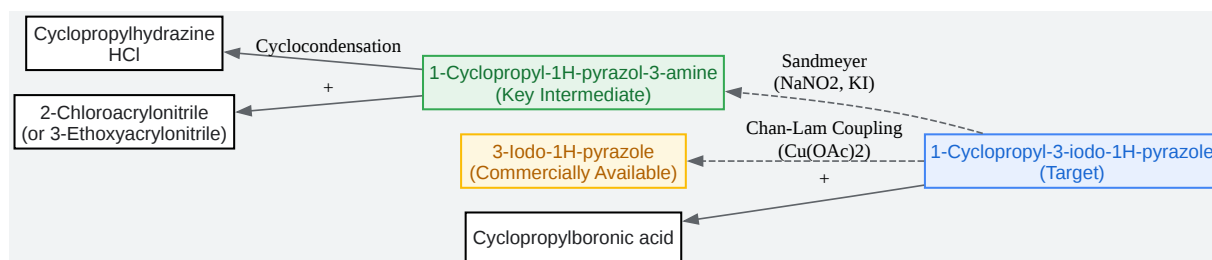
This guide details two distinct synthetic pathways:

- The Sandmeyer Route (Process Scale): A de novo construction of the pyrazole ring ensuring absolute regiochemical fidelity.
- The Chan-Lam Route (Discovery Scale): A rapid, metal-mediated N-cyclopropylation of commercially available 3-iodopyrazole.

Part 1: Retrosynthetic Analysis & Strategy

The synthesis of 1,3-disubstituted pyrazoles is historically plagued by regioselectivity issues (N1 vs. N2 alkylation). The choice of pathway depends on the scale and required purity.

Strategic Disconnections



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Figure 1: Retrosynthetic disconnections showing the Process Route (Green) and Discovery Route (Yellow).

Part 2: Method A - The Sandmeyer Route (Gold Standard)

Rationale: This route is preferred for scale-up (>10g) because it builds the pyrazole ring with the substituents already in place, guaranteeing the 1,3-substitution pattern and avoiding difficult isomer separations later.

Step 1: Synthesis of 1-Cyclopropyl-1H-pyrazol-3-amine

The reaction of cyclopropylhydrazine with 2-chloroacrylonitrile proceeds via a Michael addition followed by a Thorpe-Ziegler type cyclization. The regiochemistry is driven by the nucleophilicity of the hydrazine nitrogens.[1]

- Reagents: Cyclopropylhydrazine HCl, 2-Chloroacrylonitrile, K₂CO₃, Ethanol/Water.
- Mechanism: The unsubstituted NH₂ of the hydrazine attacks the β -carbon of the nitrile. Subsequent cyclization onto the nitrile carbon yields the 3-amino isomer.

Protocol:

- Preparation: Charge a 3-neck flask with Cyclopropylhydrazine HCl (1.0 equiv) and Ethanol (10 vol).
- Basification: Add K_2CO_3 (2.5 equiv) and water (2 vol). Stir at 0°C for 15 min.
- Addition: Dropwise add 2-Chloroacrylonitrile (1.1 equiv) while maintaining internal temperature <10°C.
- Cyclization: Heat the mixture to reflux (80°C) for 4–6 hours. Monitor by LCMS for consumption of hydrazine.
- Workup: Cool to RT. Remove ethanol under reduced pressure. Extract the aqueous residue with EtOAc (3x).
- Purification: Wash combined organics with brine, dry over Na_2SO_4 , and concentrate. Recrystallize from Et₂O/Hexanes if necessary.
- Yield Expectation: 65–75%
- Key QC Parameter: ¹H NMR should show a characteristic pyrazole C4-H singlet/doublet around 5.5 ppm and cyclopropyl signals.

Step 2: Sandmeyer Iodination

Conversion of the primary amine to the iodide via the diazonium salt.

- Reagents: $NaNO_2$, KI, p-TsOH (or H_2SO_4), MeCN/ H_2O .
- Safety Note: Diazonium intermediates are potentially explosive; keep cold and do not isolate.

Protocol:

- Diazotization: Dissolve 1-Cyclopropyl-1H-pyrazol-3-amine (1.0 equiv) in MeCN (10 vol). Add p-TsOH· H_2O (3.0 equiv). Cool to 0°C.[2]

- Nitrite Addition: Add a solution of NaNO_2 (1.5 equiv) in water (2 vol) dropwise, keeping $T < 5^\circ\text{C}$. Stir for 30 min.
- Iodination: Add a solution of KI (2.0 equiv) in water (2 vol) dropwise.
- Reaction: Allow to warm to RT and stir for 2 hours. Evolution of N_2 gas will be observed.
- Quench: Add 10% aq. $\text{Na}_2\text{S}_2\text{O}_3$ (sodium thiosulfate) to quench excess iodine (color change from dark red to yellow).
- Isolation: Extract with EtOAc. Wash with sat. NaHCO_3 . Dry and concentrate.
- Purification: Flash chromatography (Hexanes/EtOAc gradient). The product is less polar than the amine.

Part 3: Method B - Chan-Lam Coupling (Discovery Route)

Rationale: Ideal for rapid synthesis of analogs when 3-iodopyrazole is available. This method uses mild copper catalysis to introduce the cyclopropyl group.

Regioselectivity Challenge: N-alkylation of 3-iodopyrazole can yield a mixture of 1-cyclopropyl-3-iodo (desired) and 1-cyclopropyl-5-iodo (undesired).

- Expert Insight: The steric bulk of the iodine at C3 generally directs alkylation to the distal nitrogen (N1), favoring the desired 1,3-isomer (~4:1 to >10:1 ratio depending on ligand).

Protocol:

- Setup: In a flask open to air (or with an O_2 balloon), combine:
 - 3-Iodo-1H-pyrazole (1.0 equiv)
 - Cyclopropylboronic acid (2.0 equiv)
 - $\text{Cu}(\text{OAc})_2$ (1.0 equiv) - Stoichiometric Cu often gives better yields than catalytic for cyclopropyl.

- 2,2'-Bipyridine (1.0 equiv)
- Na_2CO_3 (2.0 equiv)
- DCE (1,2-Dichloroethane) or Toluene (10 vol).
- Reaction: Heat to 70°C under vigorous stirring for 16–24 hours. The reaction requires oxygen for the catalytic cycle if using catalytic Cu, but stoichiometric Cu(II) serves as the oxidant.
- Workup: Filter through a pad of Celite to remove copper salts. Wash with EtOAc.
- Purification: Critical Step. Perform careful column chromatography.
 - Isomer ID: The 1,3-isomer (Target) usually elutes after the 1,5-isomer (less polar due to shielding) or requires NOE analysis to confirm.
 - NOE Check: Irradiate the cyclopropyl methine proton.
 - Target (1,3-isomer): NOE observed to Pyrazole-H5 (doublet).
 - Undesired (1,5-isomer): NOE observed to Pyrazole-H4 (singlet/doublet) and strong steric clash signals.

Part 4: Data & Comparison

Comparison of Methods

Feature	Method A (Sandmeyer)	Method B (Chan-Lam)
Regiocontrol	Absolute (100% 1,3-isomer)	Variable (Requires separation)
Step Count	2 Steps	1 Step
Scalability	High (Kg scale feasible)	Low/Medium (Reagent cost)
Atom Economy	Moderate (Diazonium waste)	Low (Boronic acid/Cu waste)
Primary Use	Process Development / GMP	Hit-to-Lead / Library Gen

Analytical Data (Expected)

1-Cyclopropyl-3-iodo-1H-pyrazole

- ^1H NMR (400 MHz, CDCl_3):

7.42 (d, $J = 2.4$ Hz, 1H, H-5), 6.45 (d, $J = 2.4$ Hz, 1H, H-4), 3.55 (m, 1H, N-CH), 1.05–1.15 (m, 4H, Cyclopropyl- CH_2).

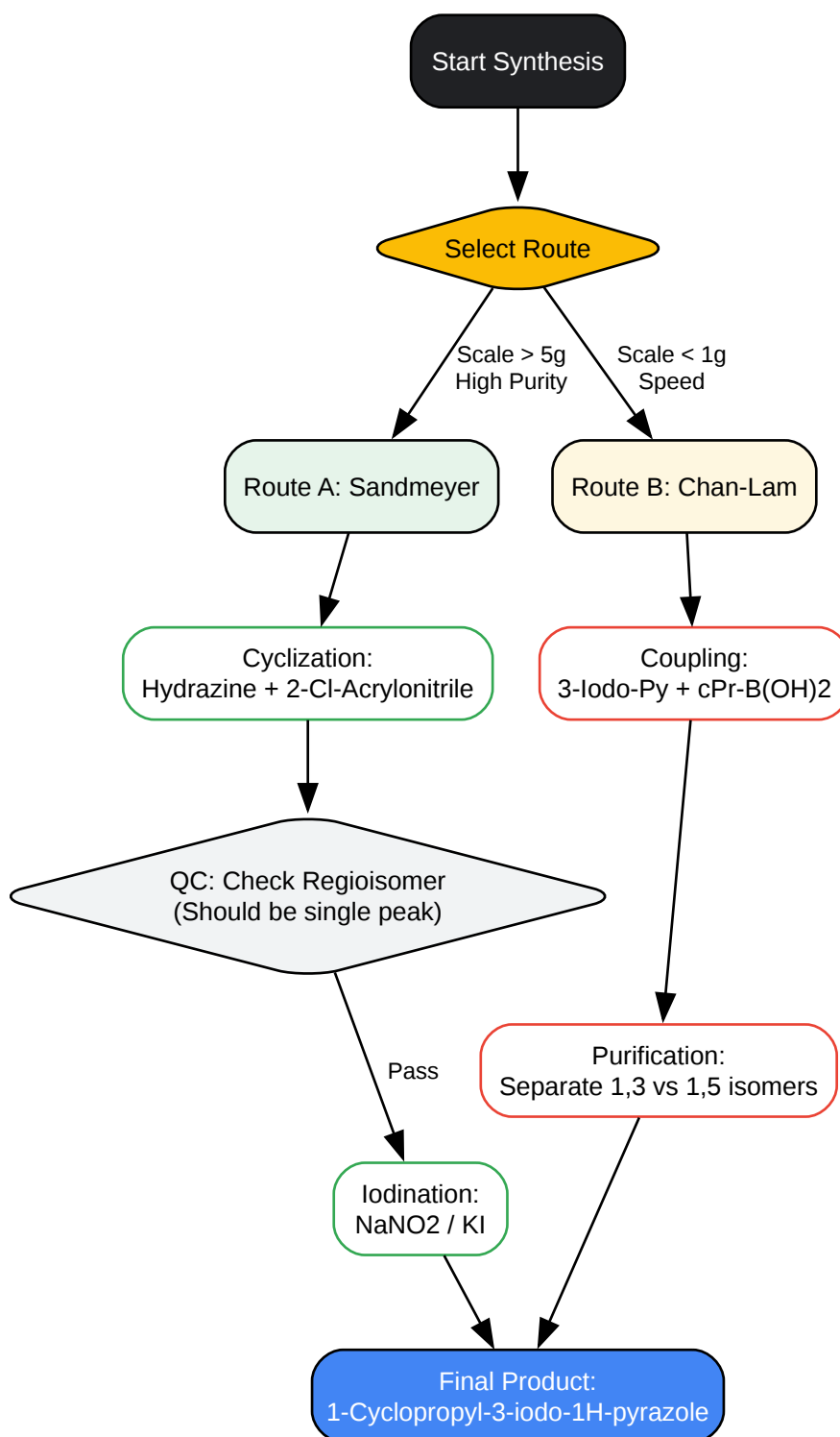
- ^{13}C NMR (100 MHz, CDCl_3):

130.5 (C-5), 112.8 (C-4), 95.2 (C-3, C-I), 32.1 (N-CH), 6.5 (Cyclopropyl- CH_2).

- MS (ESI): m/z 234.96 $[\text{M}+\text{H}]^+$.

Part 5: Troubleshooting & Experimental Logic

Experimental Workflow Logic



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Figure 2: Decision logic for route selection and process flow.

Common Pitfalls

- Sandmeyer Fails: If the diazonium salt is allowed to warm up before KI addition, it hydrolyzes to the phenol (3-hydroxy-pyrazole). Fix: Keep $T < 5^{\circ}\text{C}$ during NaNO_2 addition and ensure acidic pH (< 2).
- Chan-Lam Stalls: Cyclopropylboronic acid is prone to protodeboronation. Fix: Use excess boronic acid (2.0–3.0 equiv) and ensure the reaction mixture is "dry" (anhydrous solvent) to prevent competitive hydrolysis, although some water is needed for the catalytic cycle if using Cu(II) turnover (usually ambient moisture is sufficient).
- Iodine Scrambling: In acidic media, iodine can sometimes migrate. Fix: Quench the Sandmeyer reaction immediately after completion and neutralize quickly.

References

- Synthesis of 1-substituted-3-aminopyrazoles
 - Title: Synthesis of 1-(4-methoxybenzyl)
 - Source: Taylor & Francis / Synthetic Communic
 - URL:[[Link](#)][3]
 - Relevance: Validates the cyclization of cyclopropylhydrazine to form aminopyrazoles.
- Chan-Lam Coupling Methodology
 - Title: Copper-promoted C-N bond formation: cross-coupling of cyclopropylboronic acid with azoles.
 - Source: Organic Chemistry Portal / Tetrahedron Letters.
 - URL:[[Link](#)]
 - Relevance: General conditions for N-cyclopropyl
- Sandmeyer Reaction on Pyrazoles: Title: A Convenient One-Pot Synthesis of 4-Iodopyrazoles (and general iodination techniques). Source: Thieme / Synlett. Relevance: Demonstrates the stability of the pyrazole ring under Sandmeyer conditions.
- Commercial Availability & CAS Verification

- Title: **1-Cyclopropyl-3-iodo-1H-pyrazole** Product Page.
- Source: Sigma-Aldrich / PubChem.
- URL: [\[Link\]](#)
- Relevance: Confirms CAS 1616069-72-7 and structural identity.

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Sources

- 1. Regioselective Synthesis of 1,3,5-Tri- and 1,3,4,5-Tetrasubstituted Pyrazoles from N-Arylhydrazones and Nitroolefins [\[organic-chemistry.org\]](#)
- 2. heteroletters.org [\[heteroletters.org\]](#)
- 3. jocpr.com [\[jocpr.com\]](#)
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